

Personal protective equipment for handling 6-(2-Methoxyphenyl)pyridin-3-ol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 6-(2-Methoxyphenyl)pyridin-3-ol

Cat. No.: B582179

[Get Quote](#)

Essential Safety and Handling Guide for 6-(2-Methoxyphenyl)pyridin-3-ol

Disclaimer: No specific Safety Data Sheet (SDS) is currently available for **6-(2-Methoxyphenyl)pyridin-3-ol**. The following information is synthesized from the SDSs of structurally similar compounds, including 6-(2-Methoxy-5-methylphenyl)pyridin-3-ol and 6-(3-Methoxyphenyl)pyridin-3-ol, as well as general safety guidelines for pyridine derivatives. Researchers should handle this compound with caution and perform a thorough risk assessment before commencing any experimental work.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **6-(2-Methoxyphenyl)pyridin-3-ol**. Adherence to these procedures is vital for ensuring laboratory safety and experimental integrity.

Hazard Identification and Precautionary Measures

Based on data from similar compounds, **6-(2-Methoxyphenyl)pyridin-3-ol** is anticipated to pose the following hazards:

- Skin Irritation: May cause redness, itching, and inflammation upon contact.[\[1\]](#)[\[2\]](#)
- Serious Eye Irritation: Can lead to redness, pain, and potential damage to the eyes.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: Inhalation of dust or fumes may irritate the respiratory system.[\[1\]](#)[\[2\]](#)

Signal Word: Warning[1][2]

Precautionary Statements:

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[1][2]
- Wash skin thoroughly after handling.[1][2]
- Use only outdoors or in a well-ventilated area.[1][2]
- Wear protective gloves, protective clothing, eye protection, and face protection.[1][2]
- Store in a well-ventilated place and keep the container tightly closed.[1][2]
- Store locked up.[1][2]
- Dispose of contents/container to an approved waste disposal plant.[1][2]

Quantitative Data

Due to the absence of experimental data for **6-(2-Methoxyphenyl)pyridin-3-ol**, the following table includes computed properties for structurally related compounds to provide an estimation of their physical and chemical characteristics.

Property	6-(3-Methoxyphenyl)pyridin-3-ol	(2-Methoxyphenyl)propanedial	3-(4-Methoxyphenyl)-1-propanol
Molecular Formula	C ₁₂ H ₁₁ NO ₂	C ₁₀ H ₁₀ O ₃	C ₁₀ H ₁₄ O ₂
Molecular Weight	Not specified in search results	178.18 g/mol	166.22 g/mol
CAS Number	1312339-14-2	1057670-79-7	5406-18-8

Note: The data presented above is for structurally similar compounds and should be used for estimation purposes only.

Operational Plan: Step-by-Step Handling Protocol

1. Engineering Controls:

- Always handle **6-(2-Methoxyphenyl)pyridin-3-ol** inside a certified chemical fume hood to minimize inhalation exposure.[\[3\]](#)
- Ensure an emergency eyewash station and safety shower are readily accessible and within a 10-second travel distance.[\[4\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[\[5\]](#)
- Hand Protection: Wear nitrile or neoprene gloves. Avoid latex gloves. Always check the manufacturer's glove compatibility chart.[\[3\]](#)
- Body Protection: A fully buttoned lab coat is mandatory. For larger quantities or tasks with a higher risk of splashing, consider a chemical-resistant apron.[\[4\]](#)
- Respiratory Protection: If working outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved respirator with an appropriate filter for organic vapors and particulates is required. All personnel requiring a respirator must be medically cleared and fit-tested.[\[4\]](#)

3. Handling and Storage:

- Handling:
 - Avoid direct contact with the skin, eyes, and clothing.[\[2\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[6\]](#)
 - Minimize dust generation.[\[2\]](#)
 - Use spark-proof tools and explosion-proof equipment if the compound is flammable.[\[5\]](#)
 - Ground and bond containers when transferring material.[\[5\]](#)

- Storage:
 - Store in a tightly closed, properly labeled container.[\[2\]](#)[\[4\]](#)
 - Keep in a cool, dry, and well-ventilated area.[\[3\]](#)[\[4\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and strong acids.
[\[6\]](#)
 - Protect from direct sunlight and sources of ignition.[\[4\]](#)

Disposal Plan

- Waste Collection:
 - Collect all waste containing **6-(2-Methoxyphenyl)pyridin-3-ol** in a designated, compatible, and clearly labeled hazardous waste container.[\[4\]](#)
 - Do not mix with other waste streams unless compatibility has been confirmed.
- Disposal Procedure:
 - Dispose of the chemical waste through a licensed hazardous waste disposal company.
 - Follow all local, state, and federal regulations for hazardous waste disposal.[\[2\]](#)
 - Do not dispose of down the drain or in regular trash.[\[2\]](#)

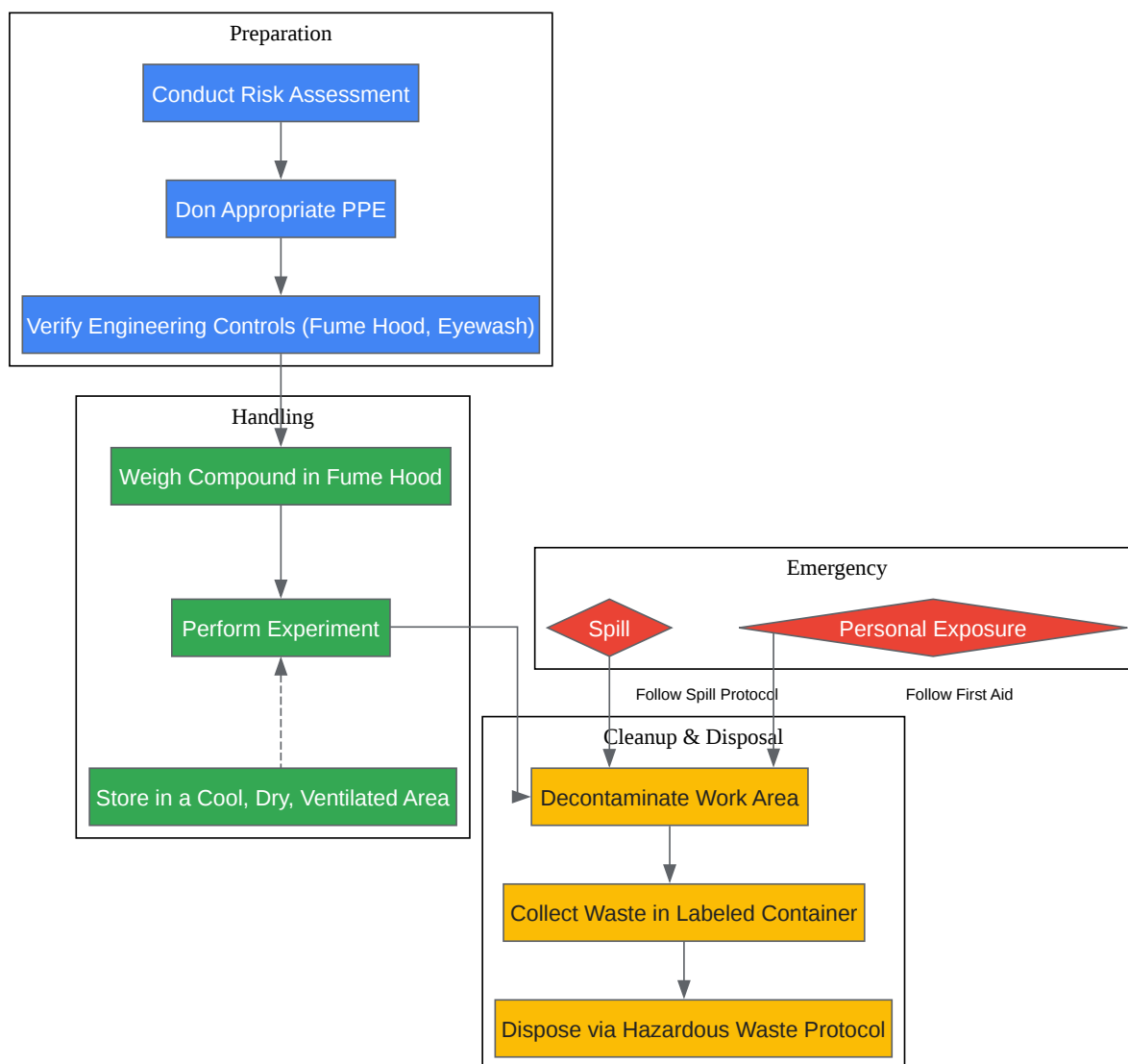
Emergency Procedures

- In Case of Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.
[\[3\]](#)
- In Case of Eye Contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[4\]](#)

- In Case of Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek immediate medical attention.[1]
- In Case of Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7]
- In Case of a Spill: Evacuate the area. Wear appropriate PPE and contain the spill using an inert absorbent material like sand or vermiculite. Collect the absorbed material into a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete. For large spills, contact your institution's environmental health and safety department.

Visual Workflow for Safe Handling

The following diagram illustrates the standard operating procedure for safely handling **6-(2-Methoxyphenyl)pyridin-3-ol**.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **6-(2-Methoxyphenyl)pyridin-3-ol**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2-Methoxyphenyl)propanedial | C₁₀H₁₀O₃ | CID 53434166 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 3-(4-Methoxyphenyl)-2-propen-1-ol | C₁₀H₁₂O₂ | CID 5314180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 3-(4-Methoxyphenyl)-1-propanol | C₁₀H₁₄O₂ | CID 79406 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (E)-3-(2-methoxyphenyl)prop-2-en-1-ol | C₁₀H₁₂O₂ | CID 11400969 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. parchem.com [parchem.com]
- 6. 4'-(2-Methoxyphenyl)-2,2':6',2''-terpyridine - PMC [pmc.ncbi.nlm.nih.gov]
- 7. Pharmacological and Physicochemical Properties Optimization for Dual-Target Dopamine D₃ (D₃R) and μ -Opioid (MOR) Receptors Ligands as Potentially Safer Analgesics - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 6-(2-Methoxyphenyl)pyridin-3-ol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b582179#personal-protective-equipment-for-handling-6-2-methoxyphenyl-pyridin-3-ol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com